6-Methyl-4-quinolineboronic Acid: Strategic Synthesis & Application Guide

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*(6-Methylquinolin-4-yl)boronic acid*
Cat. No.:	*B7955909*

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Part 1: Executive Summary & Cheminformatics Profile

6-Methyl-4-quinolineboronic acid is a specialized heterocyclic building block used primarily in the synthesis of biologically active compounds. As a functionalized quinoline, it serves as a critical scaffold in the development of kinase inhibitors, antimalarial agents, and other pharmaceutical candidates where the quinoline core provides essential π-stacking interactions and hydrogen bonding potential.

Due to the inherent instability of some heteroaryl boronic acids (prone to protodeboronation), this compound is often generated in situ or synthesized as its more stable pinacol ester equivalent. This guide details the structural specifications, synthesis from commercially available precursors, and application in palladium-catalyzed cross-coupling reactions.

Core Identifiers

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Property	Specification
Compound Name	6-Methyl-4-quinolineboronic acid
SMILES Code	Cc1ccc2c(c1)nccc2B(O)O
InChI Key	(Predicted) KATIRQRAVXTBNY-UHFFFAOYSA-N (Analogous to parent)
Molecular Formula	$C_{10}H_{10}BNO_2$
Molecular Weight	187.00 g/mol
Key Precursor	4-Bromo-6-methylquinoline (CAS: 1070879-23-0)

Physicochemical Properties (Predicted)

Parameter	Value	Significance
LogP	~1.8 - 2.1	Moderate lipophilicity; good membrane permeability potential.
TPSA	~53 $Å^2$	Favorable for oral bioavailability (Rule of 5 compliant).
pKa (N-1)	~4.2	The quinoline nitrogen is weakly basic; protonation can affect solubility.
Stability	Moderate	Susceptible to protodeboronation under prolonged heating in aqueous base.

Part 2: Strategic Synthesis & Causality

The direct commercial availability of 6-methyl-4-quinolineboronic acid is limited due to the tendency of electron-deficient heteroaryl boronic acids to undergo deborylation. Therefore, the

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standard of practice for researchers is to synthesize it from the stable halide precursor, 4-bromo-6-methylquinoline.

Synthetic Pathway: Lithium-Halogen Exchange

This method is preferred for rapid, small-scale generation of the boronic acid. The 4-position of the quinoline ring is electron-deficient, facilitating halogen exchange, but the presence of the nitrogen atom requires careful temperature control to prevent nucleophilic attack on the ring itself.

Mechanism & Causality:

- Cryogenic Conditions (-78°C): Essential to stabilize the 4-lithio-6-methylquinoline intermediate. Higher temperatures promote polymerization or addition of the organolithium to the C=N bond.
- Triisopropyl Borate Trap: A bulky borate ester is used to quench the lithiated species, forming the boronate 'ate' complex, which is then hydrolyzed to the acid.

Experimental Protocol: Synthesis from 4-Bromo-6-methylquinoline

Note: All steps must be performed under an inert atmosphere (Argon/Nitrogen).

- Preparation: Dissolve 4-bromo-6-methylquinoline (1.0 eq) in anhydrous THF (0.2 M concentration).
- Cooling: Cool the solution to -78°C using a dry ice/acetone bath. Ensure the internal temperature equilibrates.
- Lithiation: Dropwise add n-Butyllithium (1.1 eq, 2.5 M in hexanes) over 15 minutes.
  - Checkpoint: A color change (often to deep red/orange) indicates the formation of the lithiated species. Stir for 30 minutes at -78°C.
- Boroylation: Add Triisopropyl borate (1.2 eq) rapidly in one portion. The solution may become viscous.

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- Hydrolysis: Allow the reaction to warm to room temperature (RT) over 2 hours. Quench with 1N HCl (aqueous) to pH ~5-6.

- Isolation: Extract with Ethyl Acetate (3x). The boronic acid may remain in the aqueous phase if pH is too high (boronate) or too low (protonated nitrogen).[1] Adjust pH carefully to maximize precipitation or extraction efficiency.

Visualization: Synthesis Workflow

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Figure 1: Step-wise synthesis of the target boronic acid via cryogenic lithiation.

Part 3: Applications in Drug Discovery (Suzuki-Miyaura Coupling)

The primary utility of 6-methyl-4-quinolineboronic acid is as a nucleophile in Suzuki-Miyaura cross-coupling reactions. This allows the attachment of the quinoline scaffold to aryl or heteroaryl halides, a common motif in Type I and Type II kinase inhibitors (e.g., analogs of Bosutinib or Foretinib).

Critical Considerations for Quinoline Boronic Acids

- Protodeboronation: The C4-B bond is labile. Use mild bases (K_3PO_4 or Cs_2CO_3) rather than strong hydroxides if yield is low.

- Catalyst Selection: Palladium precursors with bulky, electron-rich phosphine ligands (e.g., $Pd(dppf)Cl_2$ or XPhos Pd G2) are recommended to facilitate the transmetalation step, which is often rate-limiting for electron-deficient boronic acids.

Validated Protocol: Cross-Coupling to an Aryl Halide

System: 6-Methyl-4-quinolineboronic acid + Aryl Bromide

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- Reagents:
  - Aryl Bromide (1.0 eq)
  - 6-Methyl-4-quinolineboronic acid (1.2 eq)
  - Catalyst: $Pd(dppf)Cl_2 \cdot DCM$ (5 mol%)
  - Base: 2M Na_2CO_3 (aqueous, 3.0 eq)
  - Solvent: 1,4-Dioxane (degassed)
- Procedure:
  - Combine solid reagents in a microwave vial or pressure tube.
  - Evacuate and backfill with Argon (3 cycles).
  - Add degassed solvent and aqueous base.
  - Heat to 90°C for 4-12 hours (or 110°C for 30 min in microwave).
- Workup: Filter through Celite to remove Pd black. Dilute with water and extract with EtOAc.
- Purification: Flash chromatography (Hexane/EtOAc gradient).

Visualization: Suzuki Catalytic Cycle

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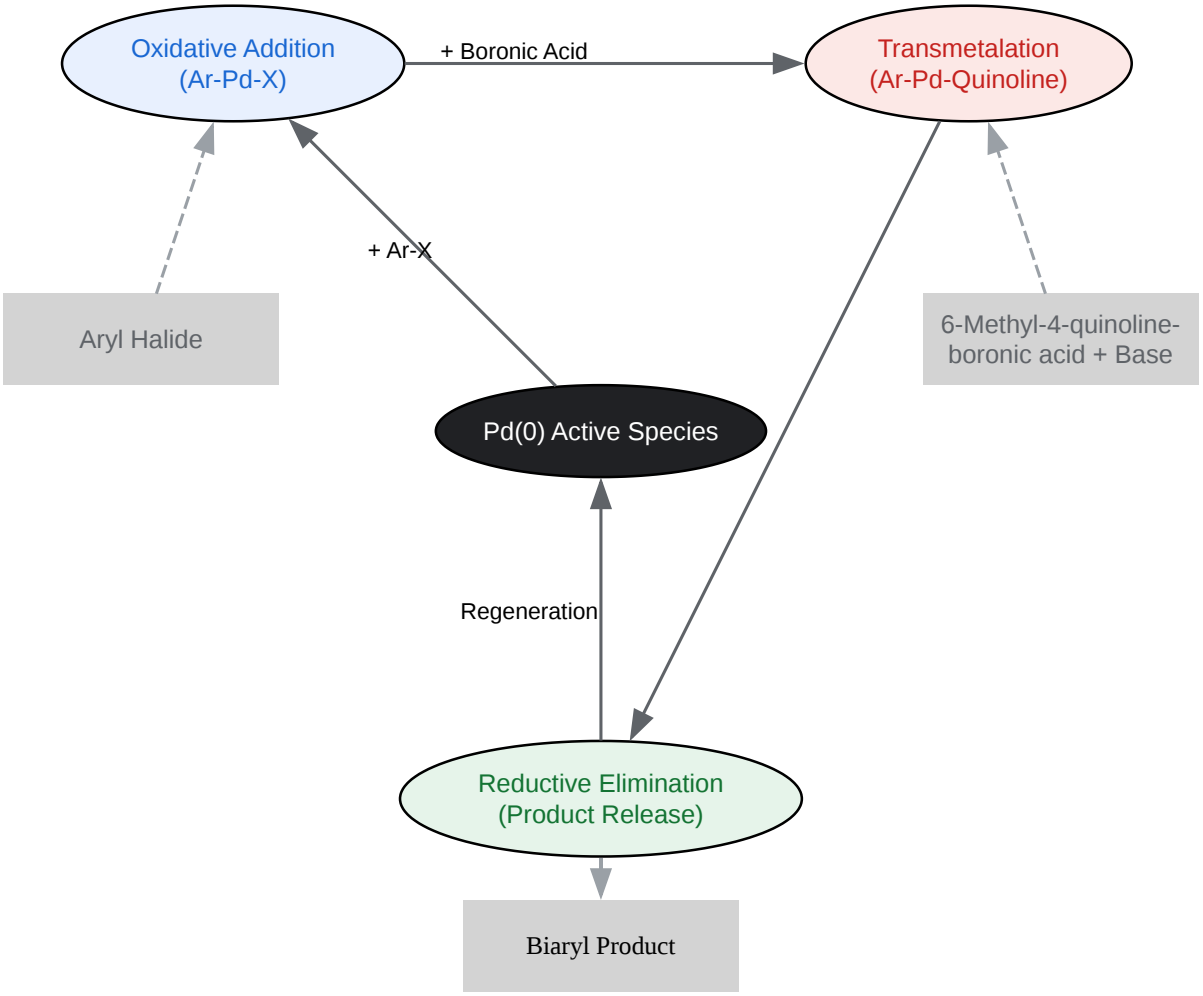

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Figure 2: The catalytic cycle highlighting the entry point of the quinoline boronic acid during transmetalation.

References

- Miyaura, N., & Suzuki, A. (1995). Palladium-Catalyzed Cross-Coupling Reactions of Organoboron Compounds. Chemical Reviews, 95(7), 2457–2483. Link
- Li, J. J. (2014). Name Reactions: A Collection of Detailed Mechanisms and Synthetic Applications. Springer. (Reference for Skraup/Combes quinoline synthesis and Suzuki coupling mechanisms).

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- PubChem Compound Summary. (2024). 4-Bromo-6-methylquinoline (CAS 1070879-23-0).[2] [3] National Center for Biotechnology Information. Link
- Lennox, A. J. J., & Lloyd-Jones, G. C. (2014). Selection of Boron Reagents for Suzuki–Miyaura Coupling. Chemical Society Reviews, 43(1), 412-443. Link

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Sources

- 1. Boronic Acids and Their Derivatives in Medicinal Chemistry: Synthesis and Biological Applications - PMC [pmc.ncbi.nlm.nih.gov]
- 2. 1070879-23-0|4-Bromo-6-methylquinoline| Ambeed [ambeed.com]
- 3. 4-Bromo-6-methyl-quinoline | CAS#:1070879-23-0 | Chemsrc [chemsrc.com]
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